

Unraveling "C10-200": A Need for Specificity in Compound Identification

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Compound of Interest

Compound Name: C10-200

Cat. No.: B15574644

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A comprehensive search for a compound designated "**C10-200**" has revealed no specific chemical entity with this identifier in publicly available scientific literature and databases. The term appears to be ambiguous, with search results pointing to two distinct and unrelated subjects: a class of biologically active organic molecules and a high-purity copper alloy.

For researchers, scientists, and drug development professionals, precise identification of a chemical compound is the critical first step in accessing relevant data for synthesis, purification, and biological evaluation. Without a specific chemical name, structure, or registry number, it is not possible to provide an in-depth technical guide as requested.

The search for "**C10-200**" yielded information on:

- **C-10 Non-Acetal Trioxane Dimers (TDs):** These are complex synthetic compounds that have demonstrated significant potential as anticancer and antimalarial agents. Research has shown that these molecules can inhibit the growth of various cancer cell lines, including prostate cancer, by inducing cell cycle arrest and apoptosis (programmed cell death). The mechanism of action for some TDs involves the modulation of key proteins in cell cycle regulation and apoptosis pathways. However, the designation "**C10-200**" is not used in the available literature to refer to a specific compound within this class.
- **UNS C10200 Oxygen-Free (OF) Copper:** This is a high-purity grade of copper with excellent electrical and thermal conductivity. It is produced under controlled conditions to minimize oxygen content, making it suitable for a wide range of applications in electronics, vacuum

technology, and other industrial fields. This is a metallic alloy and is not relevant to the field of drug development and organic compound synthesis.

Given the context of the request—an in-depth technical guide for researchers in drug development—it is plausible that the user is interested in a biologically active organic molecule. The C-10 non-acetal trioxane dimers represent a class of compounds that would necessitate detailed protocols for synthesis and purification. However, without a more specific identifier, any attempt to provide a technical guide would be speculative and not based on factual data for a compound named "**C10-200**".

To proceed with generating the requested in-depth technical guide, a more specific identifier for the compound of interest is required. This could include:

- A full chemical name according to IUPAC nomenclature.
- A Chemical Abstracts Service (CAS) Registry Number.
- A specific internal company code or trivial name that can be traced in the literature.
- A chemical structure in any standard format (e.g., SMILES, InChI, or an image).

Upon receiving a specific identifier, a comprehensive guide on the synthesis, purification, and biological activity of the target compound can be developed, including the requested data tables, experimental protocols, and visualizations.

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